

Application Notes and Protocols: AZD8329

Formulation for Improved Oral Bioavailability

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AZD8329

Cat. No.: B1684384

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Introduction

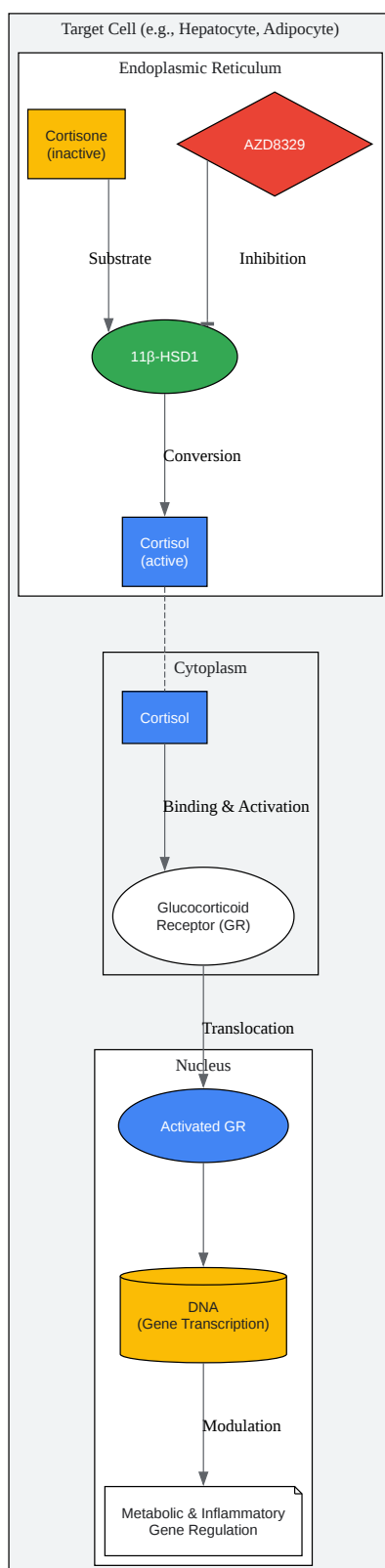
AZD8329 is a potent and selective inhibitor of the enzyme 11 β -hydroxysteroid dehydrogenase type 1 (11 β -HSD1). This enzyme is responsible for the intracellular conversion of inactive cortisone to active cortisol, a glucocorticoid.[1][2][3][4] By inhibiting 11 β -HSD1, **AZD8329** reduces local cortisol concentrations in tissues like the liver and adipose tissue, making it a promising therapeutic agent for metabolic disorders.[5] The development of **AZD8329** involved optimization from a predecessor compound, AZD4017, to enhance its solubility and pharmacokinetic properties.[6] Like many small molecule inhibitors, achieving optimal oral bioavailability for **AZD8329** is crucial for its therapeutic efficacy. This document provides an overview of formulation strategies and experimental protocols to enhance the oral delivery of **AZD8329**.

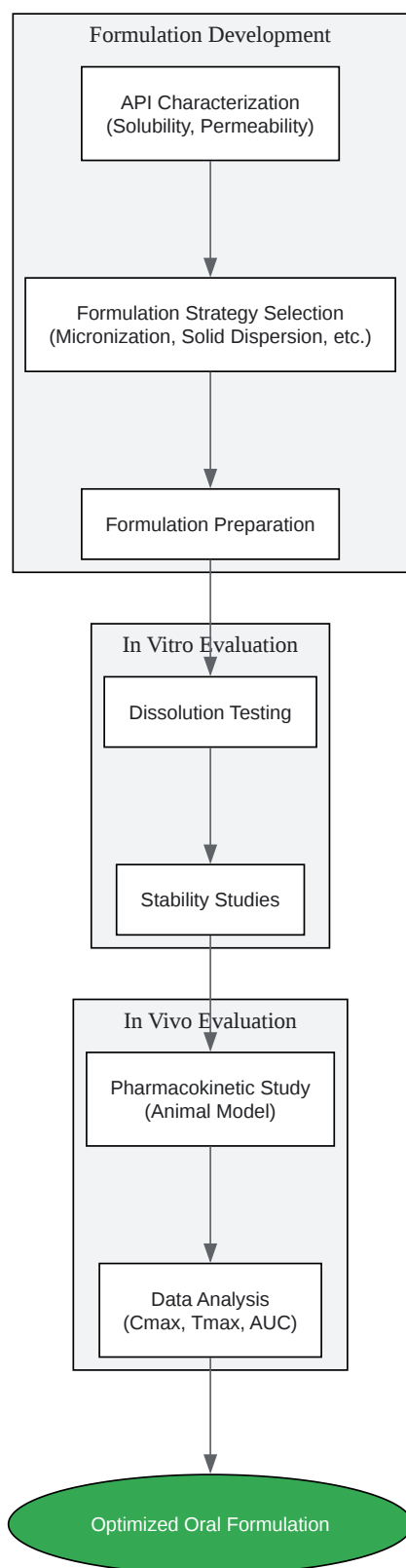
11 β -HSD1 Signaling Pathway and Mechanism of Action of AZD8329

The primary mechanism of **AZD8329** involves the competitive inhibition of 11 β -HSD1. This enzyme, located in the endoplasmic reticulum, utilizes NADPH as a cofactor to catalyze the reduction of cortisone to cortisol.[3] Increased intracellular cortisol levels lead to the activation of the glucocorticoid receptor (GR), which then translocates to the nucleus and modulates the transcription of various genes involved in metabolism and inflammation.[2][5] **AZD8329** blocks

this conversion, thereby reducing the downstream effects of excessive glucocorticoid signaling.

[7]





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